

An In-depth Technical Guide to the Biological Description of D-Alaninamide

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Compound of Interest

Compound Name: 2-Aminopropanamide

Cat. No.: B1330713

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This technical guide provides a comprehensive overview of the biological and chemical properties of D-Alaninamide, with a focus on its role in enzymatic processes and its significance in microbiology and biotechnology. This document is intended for researchers, scientists, and drug development professionals.

Introduction

D-Alaninamide is the amide derivative of the D-enantiomer of the amino acid alanine. It serves as a crucial intermediate in various biochemical and synthetic pathways. Notably, it is a key substrate for the enzymatic production of D-alanine, a vital component of the bacterial cell wall. This guide will delve into the physicochemical properties of D-Alaninamide, its role in the D-alanine metabolic pathway, and detailed experimental protocols for its synthesis, analysis, and enzymatic conversion.

Physicochemical and Biological Properties

D-Alaninamide is a white to off-white crystalline solid that is soluble in water and polar organic solvents.[1][2] Its chirality is a key feature, influencing its biological activity and interactions.[1] D-Alaninamide is primarily recognized for its role as a substrate for D-alaninamide specific amidase (D-amidase), an enzyme that catalyzes its hydrolysis to produce D-alanine and ammonia.

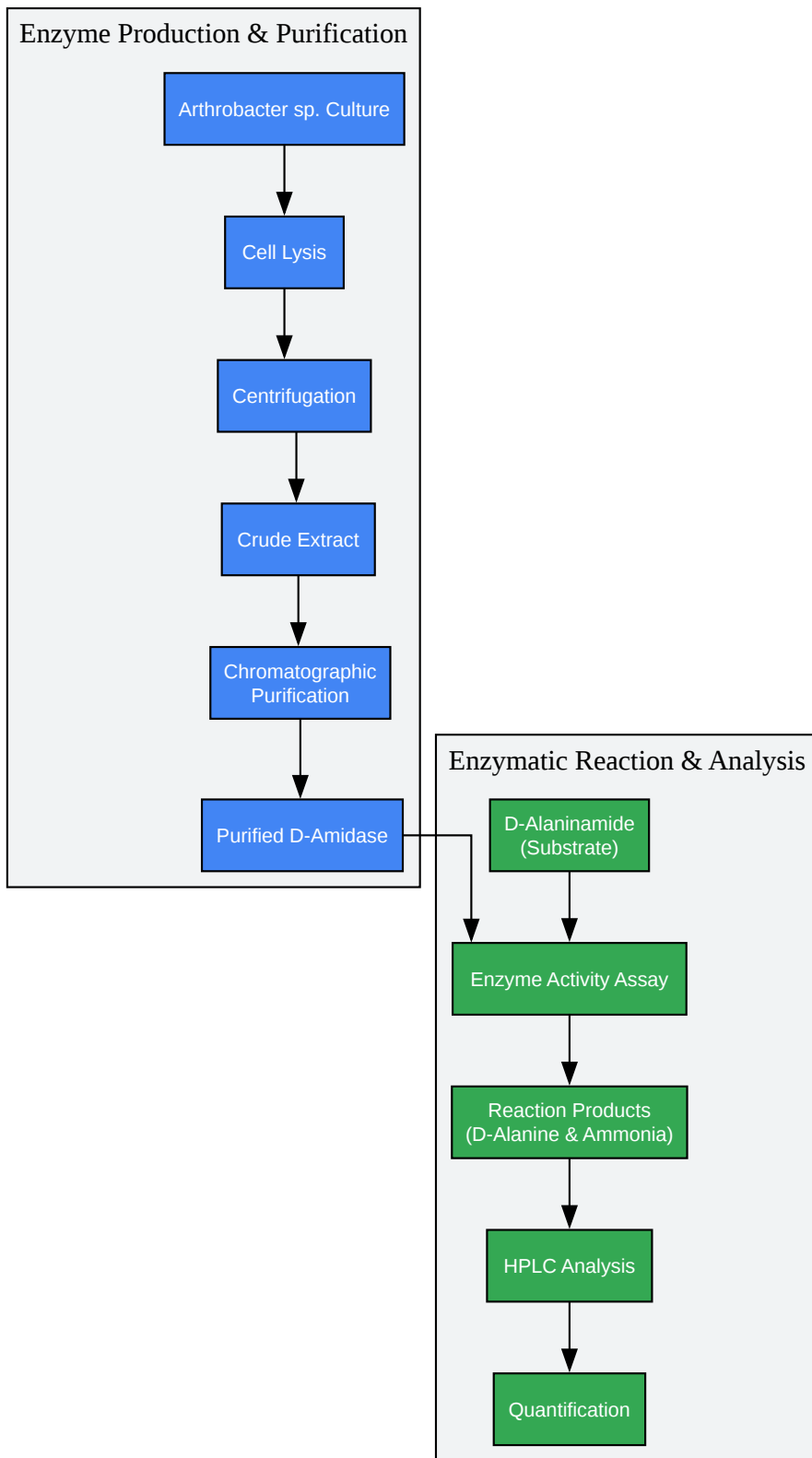
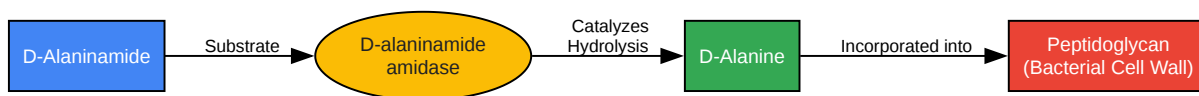
Table 1: Physicochemical Properties of D-Alaninamide Hydrochloride

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 71810-97-4 | [2] |
| Molecular Formula | C ₃ H ₉ CIN ₂ O | [2] |
| Molecular Weight | 124.57 g/mol | [2] |
| Appearance | White to off-white crystalline powder | [2] |
| Melting Point | Approximately 218-224°C | [2] |
| Solubility | Soluble in water and 1% acetic acid | [2] |

Role in D-Alanine Metabolism and Bacterial Cell Wall Synthesis

D-Alaninamide is a direct precursor to D-alanine, an essential component of the peptidoglycan layer of bacterial cell walls. The enzymatic conversion of D-Alaninamide to D-alanine is a critical step in making this non-proteinogenic amino acid available for cell wall biosynthesis. The subsequent incorporation of D-alanine into the pentapeptide side chains of peptidoglycan is crucial for the structural integrity and rigidity of the bacterial cell wall.

Below is a diagram illustrating the enzymatic conversion of D-Alaninamide and the subsequent incorporation of D-alanine into the bacterial cell wall synthesis pathway.



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References

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- 2. chembk.com [chembk.com]
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